

safe handling and storage procedures for Tetradec-1-yn-3-ol

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Compound of Interest

Compound Name: Tetradec-1-yn-3-ol

Cat. No.: B2372809

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This guide provides essential safety information, handling procedures, and troubleshooting advice for researchers, scientists, and drug development professionals working with **Tetradec-1-yn-3-ol**. Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following information is based on the known hazards of its constituent functional groups: a long alkyl chain, a secondary alcohol, and a terminal alkyne.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Tetradec-1-yn-3-ol**?

A1: Based on its structure, **Tetradec-1-yn-3-ol** is expected to present the following hazards:

- **Aspiration Hazard:** Like other long-chain hydrocarbons, if swallowed, it can enter the lungs and cause severe damage.
- **Skin and Eye Irritation:** Alcohols, particularly long-chain ones, can be irritating to the skin and eyes upon contact.^[1]
- **Flammability:** While likely having a high flash point due to its long carbon chain, it should be treated as a combustible liquid.
- **Reactivity of the Terminal Alkyne:** Terminal alkynes can form explosive acetylides with certain metals, particularly copper, silver, and mercury. They can also be sensitive to heat, shock, or

friction.

Q2: What are the recommended storage conditions for **Tetradec-1-yn-3-ol**?

A2: Store **Tetradec-1-yn-3-ol** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area. Keep it away from heat, sparks, open flames, and strong oxidizing agents. Due to the terminal alkyne, avoid storage in containers made of or containing copper, silver, mercury, or their alloys. Storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent potential degradation or reaction with atmospheric components.

Q3: What personal protective equipment (PPE) should be worn when handling **Tetradec-1-yn-3-ol**?

A3: Always wear appropriate PPE, including:

- Chemical-resistant gloves (e.g., nitrile or neoprene).
- Safety glasses with side shields or chemical splash goggles.
- A lab coat.
- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any potential vapors or aerosols.

Q4: How should I dispose of waste containing **Tetradec-1-yn-3-ol**?

A4: Dispose of waste in accordance with all local, state, and federal regulations. Due to its potential environmental hazards, do not pour it down the drain. Collect waste in a designated, properly labeled, and sealed container for chemical waste disposal.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected color change or precipitate formation during storage.	1. Reaction with air or moisture. 2. Contamination. 3. Decomposition.	1. Ensure the container is tightly sealed and consider storing under an inert atmosphere. 2. Use clean, dry equipment for handling. 3. If decomposition is suspected, handle with extreme caution and dispose of it as hazardous waste.
Inconsistent experimental results.	1. Impurity of the compound. 2. Reaction with incompatible materials.	1. Verify the purity of the compound using appropriate analytical techniques (e.g., NMR, GC-MS). 2. Ensure that all reaction vessels and reagents are compatible with terminal alkynes and alcohols. Avoid contact with strong oxidizing agents and reactive metals.
Skin or eye irritation after handling.	1. Direct contact with the compound. 2. Inadequate PPE.	1. Immediately flush the affected area with copious amounts of water for at least 15 minutes. 2. Seek medical attention if irritation persists. 3. Review and improve PPE practices.

Quantitative Data Summary

Since specific data for **Tetradec-1-yn-3-ol** is not readily available, the following table provides estimated values based on structurally similar compounds, such as C14 alcohols and other long-chain alcohols.[\[2\]](#)[\[3\]](#)

Property	Estimated Value	Notes
Molecular Formula	C ₁₄ H ₂₆ O	
Molecular Weight	210.36 g/mol	
Boiling Point	~295.8 °C	Estimated based on Tetradecanol.[3] The presence of the alkyne may slightly alter this value.
Flash Point	> 100 °C	As a long-chain alcohol, it is expected to have a relatively high flash point, making it combustible rather than flammable.
Oral LD50 (Rat)	3-5 g/kg	Estimated based on the low acute toxicity of other long-chain alcohols.[2]

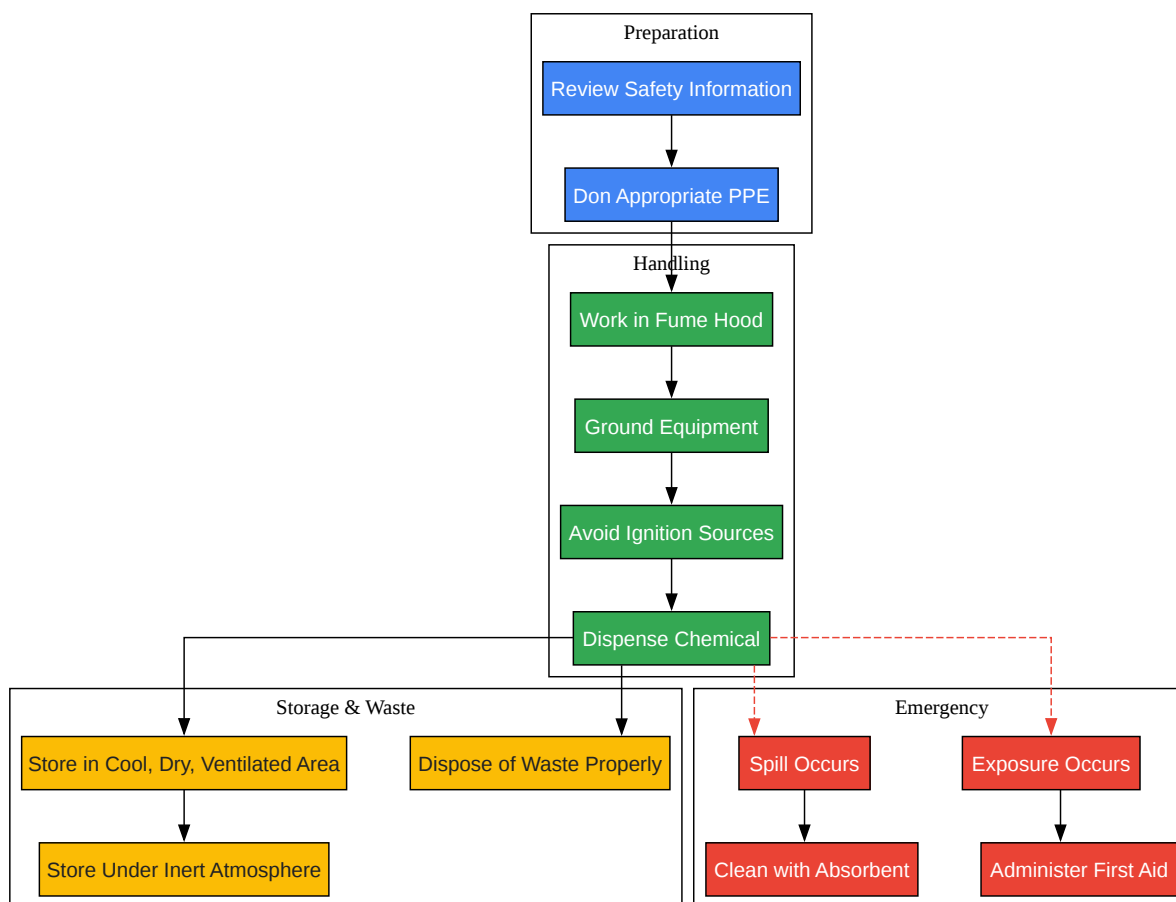
Experimental Protocols

General Handling Procedure:

- Before use, review all available safety information for long-chain alcohols and terminal alkynes.
- Work in a well-ventilated chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Ground all equipment to prevent static discharge.
- Keep away from sources of ignition.
- Avoid contact with skin and eyes.

- Ensure that all containers are properly labeled.
- Clean up any spills promptly using an inert absorbent material.

Safe Handling and Storage Workflow



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Caption: Workflow for the safe handling and storage of **Tetradec-1-yn-3-ol**.

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